

Application Notes & Protocols: Safe Handling of Cyclobutanecarbonitrile

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Compound of Interest

Compound Name: *cyclobutanecarbonitrile*

Cat. No.: *B1293925*

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Introduction: The Synthetic Utility and Inherent Risks of Cyclobutanecarbonitrile

Cyclobutanecarbonitrile (CAS No. 4426-11-3) is a versatile intermediate in organic synthesis, prized for its unique four-membered carbon ring and reactive nitrile group.^{[1][2]} This structure makes it a valuable building block in the development of novel pharmaceuticals and agrochemicals.^{[1][2]} However, its utility is counterbalanced by significant health and safety risks inherent to its chemical nature as a flammable and toxic organic nitrile.^{[3][4]}

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, use, and disposal of **cyclobutanecarbonitrile**. Adherence to these protocols is critical to mitigate risks and ensure a safe laboratory environment. The procedures outlined below are grounded in established safety principles and regulatory guidelines, emphasizing a proactive approach to risk management.

Hazard Identification and Risk Assessment

A thorough understanding of the hazards associated with **cyclobutanecarbonitrile** is the foundation of safe laboratory practice. The primary risks are categorized as acute toxicity, flammability, and potential for hazardous reactions.

1.1. Summary of Hazards

Hazard Classification	Description	GHS Hazard Statement(s)
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled. [3] Organic nitriles can be metabolized to release cyanide, a potent cellular toxin. [5]	H302, H312, H332: Harmful if swallowed, in contact with skin, if inhaled.[3]
Flammability	Flammable liquid and vapor.[3] Vapors can form explosive mixtures with air.[3]	H226: Flammable liquid and vapor.[3]
Skin & Eye Irritation	May cause skin and serious eye irritation.[6]	H315: Causes skin irritation. H319: Causes serious eye irritation.[6]
Respiratory Irritation	May cause respiratory irritation.[6]	H335: May cause respiratory irritation.[6]

1.2. Physicochemical Properties for Risk Evaluation

Property	Value	Significance for Safety
Molecular Formula	C ₅ H ₇ N[3]	-
Molecular Weight	81.12 g/mol [3]	-
Appearance	Colorless to pale yellow liquid[1][7]	Visual identification.
Boiling Point	144 - 146 °C[3][7]	Indicates volatility.
Flash Point	42 °C (107.6 °F)[7]	A relatively low flash point indicates a significant fire hazard at temperatures commonly found in laboratories.[7]
Density	0.868 g/cm ³ [7]	-
Solubility	Slightly soluble in water.[7][8]	Important for spill cleanup and waste disposal procedures.

The Hierarchy of Controls: A Proactive Safety Framework

To effectively manage the risks associated with **cyclobutanecarbonitrile**, a multi-layered approach based on the hierarchy of controls is mandatory. This framework prioritizes the most effective control measures to minimize exposure.

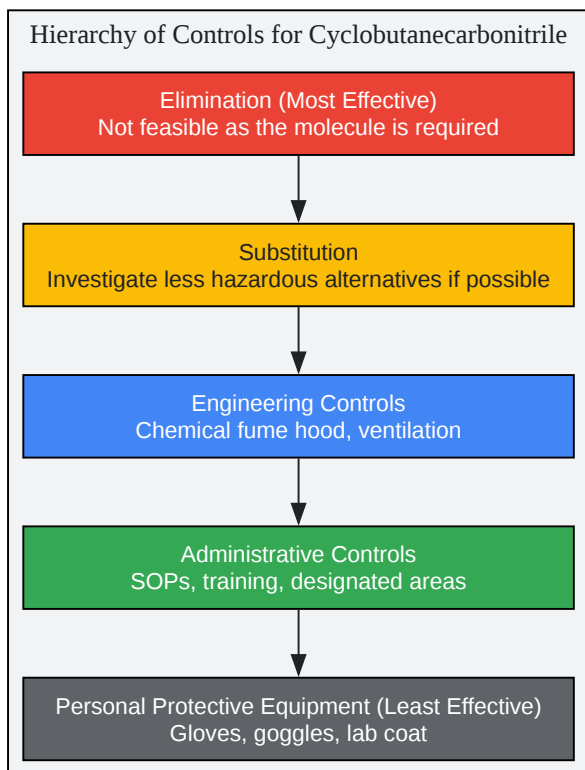
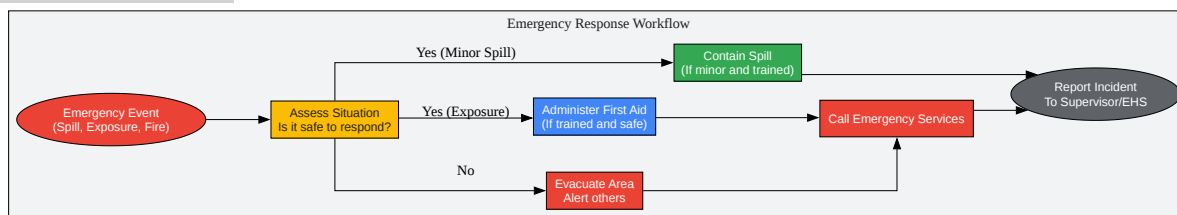


Figure 1. Hierarchy of Controls

Figure 2. Emergency Response Flowchart



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